7-Fluorobenzo[d]isothiazole SMILES string and InChIKey

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Compound of Interest

Compound Name:	*7-Fluorobenzo[d]isothiazole*
CAS No.:	*139036-98-9*
Cat. No.:	*B144599*

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Technical Profile: 7-Fluorobenzo[d]isothiazole

Chemical Identity & Informatics

7-Fluorobenzo[d]isothiazole is a bicyclic heteroaromatic scaffold where a benzene ring is fused to an isothiazole ring across the d-bond (positions 3 and 4 of the isothiazole), with a fluorine atom substituted at position 7 of the fused system.[1][2] This position is electronically significant, located ortho to the sulfur-bearing bridgehead carbon.

Core Identifiers

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Identifier Type	String / Value
IUPAC Name	7-Fluoro-1,2-benzisothiazole
Canonical SMILES	Fc1cccc2nscc12
Isomeric SMILES	[F]c1cccc2nscm12 (Note: Aromaticity perception may vary by algorithm)
InChI String	InChI=1S/C7H4FNS/c8-5-2-1-3-6-7(5)10-4-9-6/h1-4H
Molecular Formula	C_7H_4FNS
Molecular Weight	153.18 g/mol
Predicted LogP	~2.3 (Modulated by F-substitution)

Structural Visualization

The following diagram illustrates the atomic numbering scheme, highlighting the critical C7 position adjacent to the sulfur bridgehead (C7a).

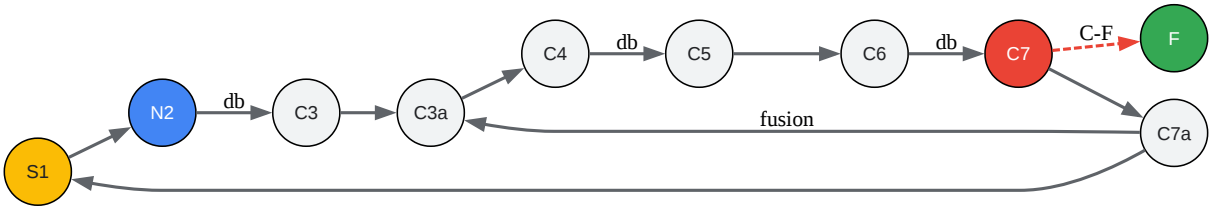


Fig 1. Structural Connectivity of 7-Fluorobenzo[d]isothiazole

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Structural Significance in Medicinal Chemistry

The 7-fluoro substitution on the benzo[d]isothiazole core is a strategic modification in drug design, distinct from the more common 5- or 6-substituted analogs.

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- Metabolic Blockade: The C7 position in unsubstituted benzisothiazoles is a site of metabolic vulnerability (oxidative metabolism). Fluorination at this site blocks P450-mediated oxidation, potentially extending the half-life (

) of the parent molecule.

- Electronic Modulation: The fluorine atom at C7 exerts a strong inductive electron-withdrawing effect (-I) on the adjacent sulfur atom. This can modulate the electron density of the isothiazole ring, influencing the pKa of the nitrogen and altering

  -

  stacking interactions with target proteins (e.g., Serotonin 5-HT receptors).

- Conformational Bias: Located ortho to the bridgehead, the fluorine atom introduces steric bulk that can restrict the rotation of substituents if the scaffold is linked to other moieties, locking the bioactive conformation.

Synthetic Protocol

The synthesis of **7-fluorobenzo[d]isothiazole** requires navigating the regioselectivity of the bicyclic ring formation. The most robust method involves the cyclization of 2,3-difluorobenzaldehyde derivatives.

Method: Oxidative Cyclization of Thio-Precursors

This protocol utilizes a nucleophilic aromatic substitution (

) followed by ring closure.

Reagents & Materials

- Starting Material: 2,3-Difluorobenzaldehyde (CAS: 2646-91-5)
- Sulfur Source: Benzyl mercaptan (BnSH) or Sodium Sulfide (

)

- Cyclization Agent: Hydroxylamine-O-sulfonic acid (HOSA) or Chloramine-T

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- Solvents: DMF, DMSO

Step-by-Step Workflow

- Regioselective Thiolation:
  - Dissolve 2,3-difluorobenzaldehyde (1.0 eq) in DMF.
  - Add

    (2.5 eq) and Benzyl mercaptan (1.1 eq) at 0°C.
  - Mechanism:[2][3][4] The fluorine at C2 is activated by the ortho-formyl group. The fluorine at C3 (which becomes C7) is less activated. The nucleophile selectively displaces the C2-fluorine.
  - Product: 2-(Benzylthio)-3-fluorobenzaldehyde.
- Deprotection & Oxime Formation:
  - Debenzylation (if BnSH used) using

    /Toluene or reductive cleavage to generate the free thiolate/thiol.
  - Treat the intermediate 3-fluoro-2-mercaptobenzaldehyde with Hydroxylamine hydrochloride (

) in ethanol/pyridine.
  - Product: 3-Fluoro-2-mercaptobenzaldehyde oxime.
- Ring Closure (Cyclization):
  - Heat the oxime in Acetic Anhydride (

) or Polyphosphoric acid (PPA) at 100-120°C.
  - Alternative: Oxidative cyclization of the thio-aldehyde with Ammonia and Iodine (

).

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- Final Product: **7-Fluorobenzo[d]isothiazole**.

Synthetic Pathway Diagram

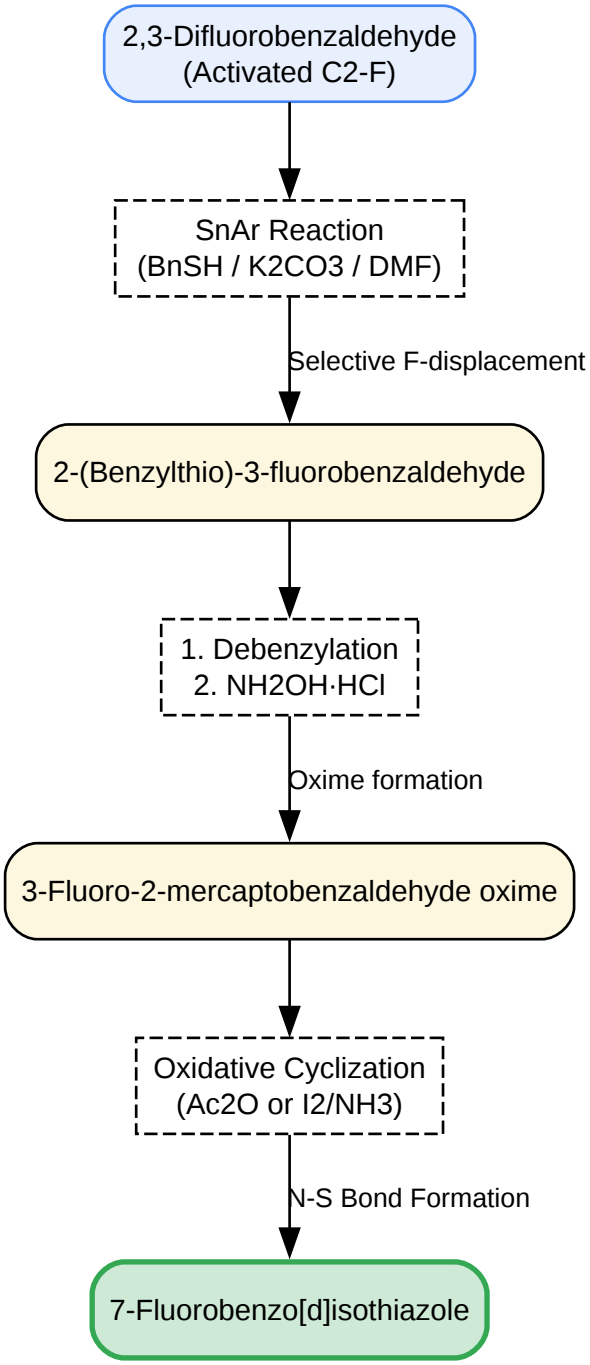


Fig 2. Synthetic Route from 2,3-Difluorobenzaldehyde

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Analytical Validation

To validate the synthesis, the following analytical signatures must be confirmed.

Nuclear Magnetic Resonance (NMR)[5][6][7]

- NMR: A diagnostic singlet/multiplet around -110 to -120 ppm (referenced to

).

- NMR (DMSO-

  ):

  - H3 (Isothiazole): Singlet, highly deshielded (~9.0 - 9.2 ppm) due to N=C-S environment.
  - H4, H5, H6 (Benzene): The proton at C6 (adjacent to C7-F) will show characteristic H-F coupling (

).
  - Pattern: The aromatic region will display an ABCX pattern (where X is Fluorine).

Mass Spectrometry (LC-MS)[6]

- Ionization: ESI+ (Electrospray Ionization, Positive Mode).
- Parent Ion:

  m/z.

- Isotope Pattern: Distinct lack of M+2 peak (unlike Chloro/Bromo analogs), confirming the presence of Fluorine.

References

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